

Application Notes and Protocols: Broth Microdilution Assay for Antifungal Agent 17 Susceptibility

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antifungal agent 17

Cat. No.: B12422649

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Introduction

Antifungal susceptibility testing (AST) is a critical tool in the discovery and development of new antifungal agents, as well as in clinical settings for guiding therapeutic decisions. The broth microdilution assay is a standardized method for determining the minimum inhibitory concentration (MIC) of an antifungal agent against a specific fungus. This document provides a detailed protocol for performing a broth microdilution assay to determine the susceptibility of fungal isolates to **Antifungal Agent 17**, a compound with known activity against *Botrytis cinerea*[1].

The principles of this protocol are based on established standards from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST), which provide reproducible methods for testing the in vitro activity of antifungal agents against yeasts and filamentous fungi[2][3]. Adherence to a standardized protocol is crucial for ensuring inter-laboratory reproducibility and the generation of reliable data[4].

Key Experimental Protocols

Preparation of Materials

a. Fungal Isolates and Quality Control Strains:

- Test isolates should be subcultured on appropriate agar plates (e.g., Sabouraud Dextrose Agar) to ensure purity and viability.
- Include quality control (QC) strains with known MIC ranges for **Antifungal Agent 17** (if available) or standard antifungal agents. Commonly used QC strains include *Candida parapsilosis* ATCC 22019 and *Candida krusei* ATCC 6258[5][6][7].

b. **Antifungal Agent 17** Stock Solution:

- Prepare a stock solution of **Antifungal Agent 17** in a suitable solvent (e.g., dimethyl sulfoxide - DMSO). The final concentration of the solvent in the assay should not exceed a level that affects fungal growth.
- The stock solution should be stored at an appropriate temperature as recommended by the manufacturer.

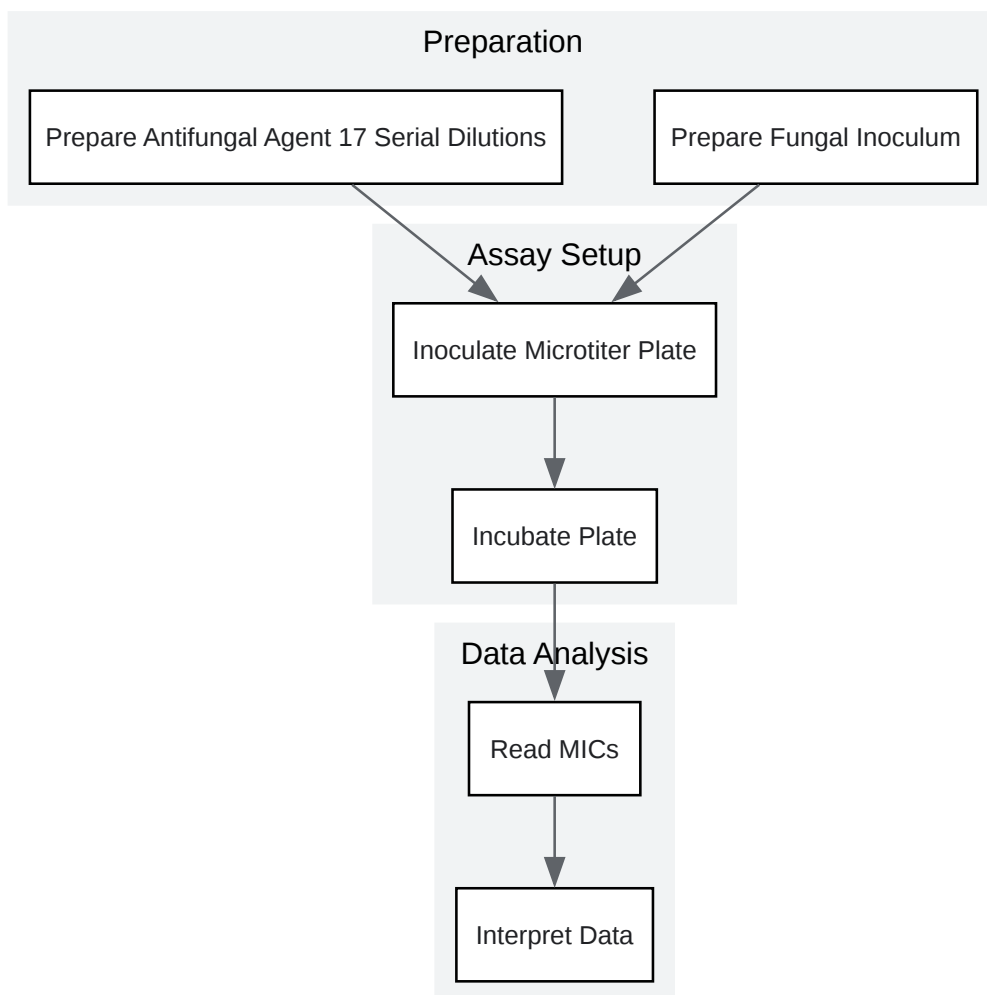
c. Culture Medium:

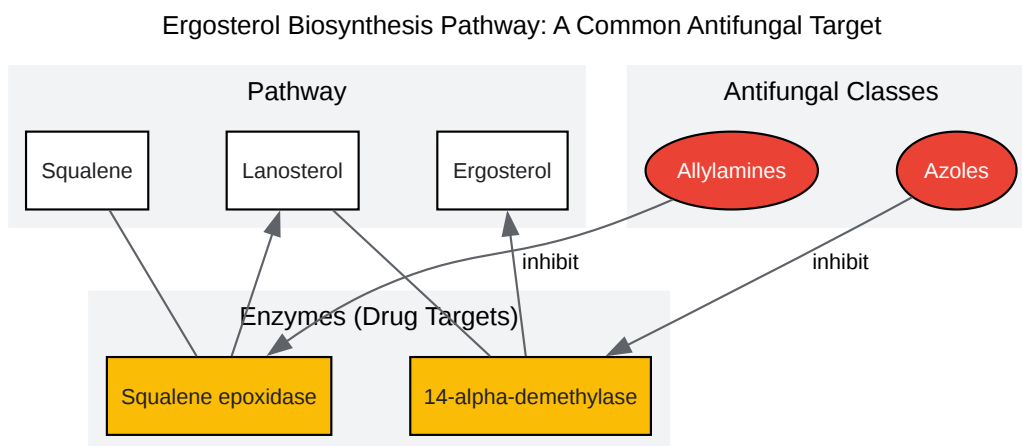
- RPMI 1640 medium with L-glutamine, without bicarbonate, and buffered with MOPS (3-(N-morpholino)propanesulfonic acid) is the standard medium for antifungal susceptibility testing of most fungi[2][8][9]. For certain organisms, other media may be more appropriate[10].

Experimental Workflow

A generalized workflow for the broth microdilution assay is depicted below.

Experimental Workflow: Broth Microdilution Assay





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- To cite this document: BenchChem. [Application Notes and Protocols: Broth Microdilution Assay for Antifungal Agent 17 Susceptibility]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12422649#broth-microdilution-assay-for-antifungal-agent-17-susceptibility>]

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